

Preparation of High-Purity Barium Permanganate: A Technical Guide

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Compound of Interest

Compound Name: *Barium permanganate*

CAS No.: *7787-36-2*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the synthesis, purification, and characterization of high-purity **barium permanganate** ($\text{Ba}(\text{MnO}_4)_2$). **Barium permanganate** is a strong oxidizing agent with applications in various chemical syntheses. The quality and purity of this reagent are critical for reproducible and reliable results in research and development. This document outlines detailed experimental protocols for the preparation of high-purity **barium permanganate**, presents quantitative data in a comparative format, and includes visualizations of the experimental workflows.

Physical and Chemical Properties

Barium permanganate is a dark violet to brown crystalline solid.^{[1][2]} A summary of its key physical and chemical properties is provided in the table below.

Property	Value
Chemical Formula	Ba(MnO ₄) ₂
Molar Mass	375.198 g/mol [1]
Appearance	Dark violet to brown crystals[1]
Density	3.77 g/cm ³ [1]
Solubility in Water	62.5 g/100 mL at 29 °C[1]
Melting Point	Decomposes at 200 °C[2][3]
Thermal Stability	Stable up to 180 °C[1]

Synthesis of High-Purity Barium Permanganate

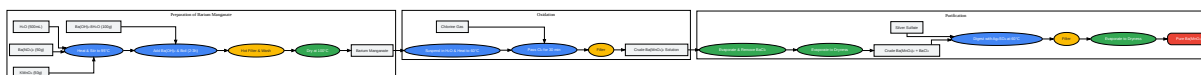
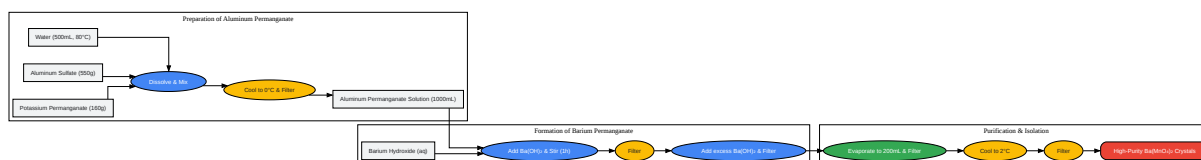
Several methods for the synthesis of **barium permanganate** have been reported. The choice of method often depends on the desired purity, yield, and available starting materials. This guide details two primary methods: one achieving high purity via an aluminum permanganate intermediate and a more traditional method involving the oxidation of barium manganate.

Method 1: Synthesis via Aluminum Permanganate Intermediate

This method is reported to produce high-purity **barium permanganate** (>99.95%) with a high isolated yield (92%).[4] The process involves the initial formation of aluminum permanganate from potassium permanganate and aluminum sulfate, followed by a reaction with barium hydroxide to yield **barium permanganate**.

- Preparation of Aluminum Permanganate Solution:
 - Dissolve 550 g (0.825 mol) of aluminum sulfate octadecahydrate (Al₂(SO₄)₃·18H₂O) and 160 g (1.01 mol) of potassium permanganate (KMnO₄) in 500 mL of water at 80°C.[4]
 - Cool the mixture to 0°C and filter to remove any precipitates.[4]
 - Dilute the deep purple filtrate to 1000 mL with water.[4]

- Formation of **Barium Permanganate**:
 - Determine the aluminum content of the solution using a suitable analytical method such as Inductively Coupled Plasma (ICP) emission spectrometry.[\[4\]](#)
 - Slowly add 1.5 equivalents of barium hydroxide octahydrate ($\text{Ba}(\text{OH})_2 \cdot 8\text{H}_2\text{O}$) (approximately 355 g, 1.125 mol) as an aqueous suspension to the aluminum permanganate solution while stirring.[\[4\]](#)
 - Stir the mixture for 1 hour at room temperature and then filter.[\[4\]](#)
 - Analyze the filtrate for residual aluminum content and add another 2 equivalents of barium hydroxide. Filter the solution again.[\[4\]](#)
- Purification and Isolation:
 - Evaporate the clear filtrate to a volume of 200 mL and filter again to remove any further precipitates.[\[4\]](#)
 - Cool the filtrate to 2°C to crystallize the **barium permanganate**.[\[4\]](#)
 - Collect the deep purple crystals by filtration. The reported yield of pure **barium permanganate** is 431.0 g (92% isolated yield) with a purity of >99.95%.[\[4\]](#)



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References

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